

H-Leu-OMe.HCl CAS number 7517-19-3 information

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Compound of Interest

Compound Name: *H-Leu-OMe.HCl*

Cat. No.: *B555003*

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An In-depth Technical Guide to **H-Leu-OMe.HCl** (CAS: 7517-19-3)

This technical guide provides a comprehensive overview of L-Leucine methyl ester hydrochloride (**H-Leu-OMe.HCl**), a pivotal amino acid derivative for researchers, scientists, and professionals in drug development.

Core Compound Information

L-Leucine methyl ester hydrochloride, identified by the CAS number 7517-19-3, is the methyl ester derivative of the essential branched-chain amino acid, L-Leucine.^[1] The hydrochloride salt form enhances its stability and handling properties, making it a versatile building block in various chemical and biological applications.^[2] Its primary utility lies in peptide synthesis, where the methyl ester group serves as a protecting group for the carboxylic acid functionality of leucine.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of **H-Leu-OMe.HCl** is presented in the table below, compiled from various sources.

Property	Value	References
CAS Number	7517-19-3	[1][2][3][4]
Molecular Formula	C ₇ H ₁₅ NO ₂ ·HCl	[2][3]
Molecular Weight	181.66 g/mol	[1][2][4]
Appearance	White to almost white crystalline powder or crystals	[2][3][4]
Melting Point	145 - 155 °C (decomposes)	[2][3][4]
Purity	≥98%	[2][3]
Solubility	Highly soluble in water, DMSO, and methanol	[2][5]
Specific Optical Rotation	[α] _D ²⁰ +12° to +14° (c=2, H ₂ O)	[2]
Hygroscopicity	Hygroscopic	[2][4]

Chemical Structure

The chemical structure of L-Leucine methyl ester hydrochloride features a chiral center at the alpha-carbon, inherited from the natural L-leucine.

Applications in Research and Development

H-Leu-OMe.HCl is a valuable tool in several scientific domains:

- **Peptide Synthesis:** It is extensively used as a building block in both solid-phase peptide synthesis (SPPS) and solution-phase peptide synthesis.[1][2] The methyl ester protection of the C-terminus allows for the sequential addition of other amino acids to the free N-terminus.
- **Drug Development:** This compound serves as a crucial intermediate in the synthesis of pharmaceutical agents.[3] Its ester group can function as a prodrug moiety, which may be cleaved in vivo to release leucine in a controlled manner.[1]
- **Metabolic Studies:** As a derivative of a key essential amino acid, it is employed in metabolic research to investigate protein synthesis, muscle metabolism, and amino acid transport

pathways.^[1]^[3]

- **Nutraceuticals and Sports Nutrition:** Due to leucine's role in muscle protein synthesis and recovery, its ester form is explored for use in amino acid supplements, potentially offering a slow-release profile.^[1]^[3]
- **Cosmetics:** It is also incorporated into skincare formulations for its potential benefits to skin health.^[3]

Experimental Protocols

Synthesis of H-Leu-OMe.HCl via Esterification

A common method for the synthesis of amino acid methyl ester hydrochlorides involves the esterification of the corresponding amino acid with methanol in the presence of a catalyst. A facile and efficient method utilizes trimethylchlorosilane.^[6]^[7]

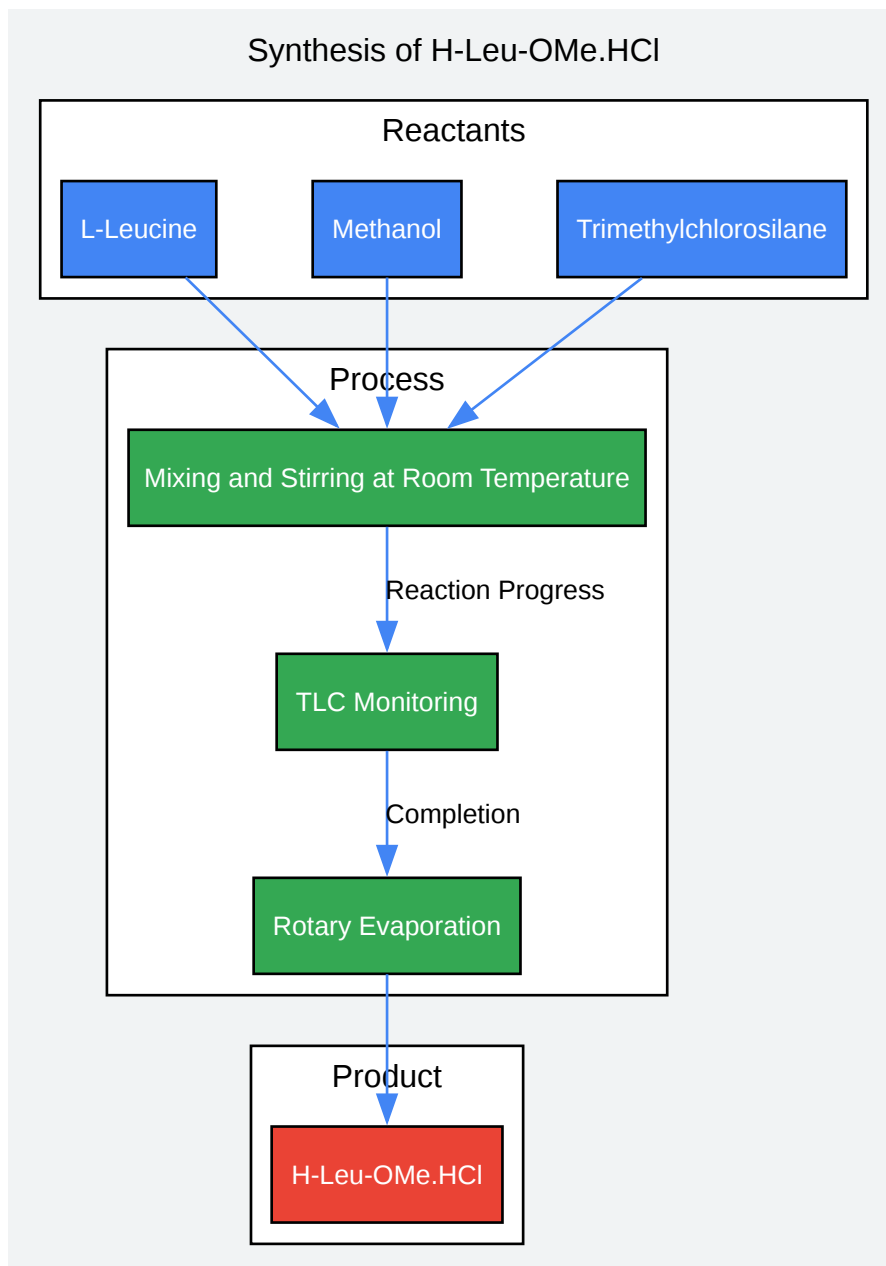
Materials:

- L-Leucine
- Methanol (anhydrous)
- Trimethylchlorosilane (freshly distilled)

Procedure:

- To a round-bottom flask, add L-Leucine (0.1 mol).
- Slowly add freshly distilled trimethylchlorosilane (0.2 mol) to the flask while stirring with a magnetic stirrer.
- Add methanol (100 mL) to the mixture.
- Continue stirring the resulting solution or suspension at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Upon completion, concentrate the reaction mixture using a rotary evaporator to yield the L-Leucine methyl ester hydrochloride product.[6]



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A flowchart illustrating the synthesis of **H-Leu-OMe.HCl**.

Purification of H-Leu-OMe.HCl

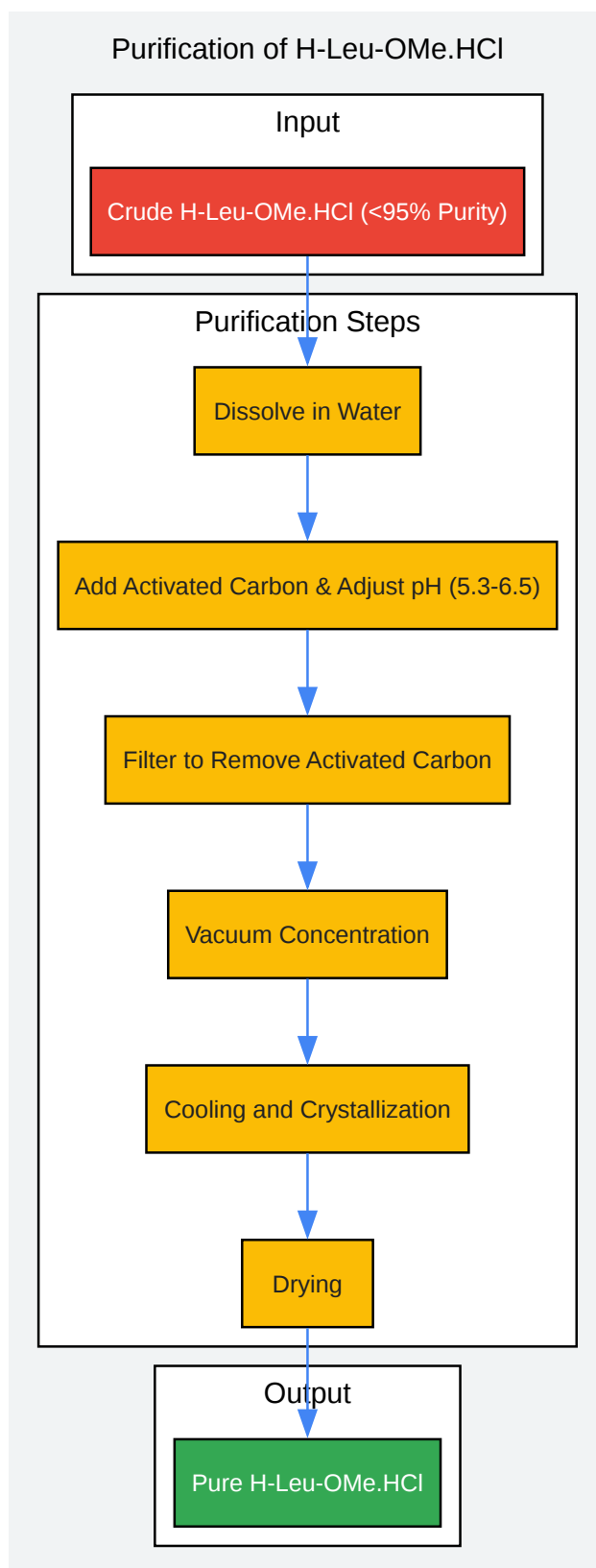
For applications requiring high purity, **H-Leu-OMe.HCl** can be purified to remove impurities. A patented method describes the use of activated carbon for this purpose.[8]

Materials:

- Crude **H-Leu-OMe.HCl** (purity < 95%)
- Water
- Activated Carbon

Procedure:

- Dissolve the crude **H-Leu-OMe.HCl** solid in water to create an aqueous solution.
- Add activated carbon to the solution while stirring. The weight ratio of the solid **H-Leu-OMe.HCl** to activated carbon should be between 1:0.3 and 1:0.5.
- Adjust the pH of the solution to a range of 5.3 to 6.5.
- Filter the mixture to remove the activated carbon and obtain a clear filtrate.
- Concentrate the filtrate under reduced pressure until its volume is reduced to 10-20% of the original volume.
- Cool the concentrated solution to induce crystallization.
- Collect the crystals by filtration and dry them to obtain purified L-Leucine methyl ester hydrochloride.[8]



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A workflow diagram for the purification of **H-Leu-OMe.HCl**.

Safety, Handling, and Storage

Safety Precautions:

- Causes skin and eye irritation and may cause respiratory irritation.[2]
- Appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat, should be worn when handling this compound.[2]
- Avoid inhalation, ingestion, and contact with skin and eyes.[2]

Storage:

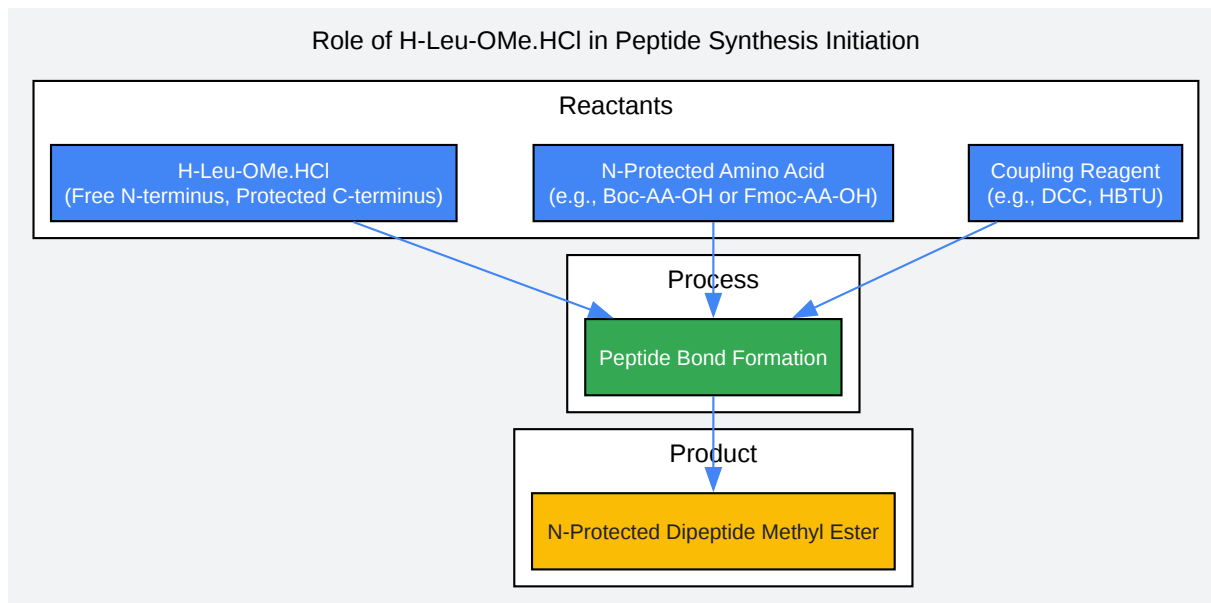
- **H-Leu-OMe.HCl** is hygroscopic and should be stored in a tightly sealed container under an inert atmosphere.[2][4]
- Recommended storage is in a cool, dry, and dark place, preferably at 2-8 °C.[2]
- For solutions in solvents like DMSO, storage at -20°C for up to one month or -80°C for up to six months is recommended, with the product sealed to prevent moisture absorption.[5]

Disposal:

- Dispose of the compound in accordance with local and national regulations for chemical waste.[2]

Logical Workflow in Peptide Synthesis

The primary application of **H-Leu-OMe.HCl** is as a C-terminally protected amino acid in peptide synthesis. The following diagram illustrates its role in the initial step of a solution-phase peptide synthesis.



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Logical workflow of **H-Leu-OMe.HCl** in peptide coupling.

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